

Troubleshooting indeterminate results in the Optochin susceptibility test

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Compound of Interest

Compound Name: *Optochin*

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Optochin Susceptibility Test: Technical Support & Troubleshooting Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on troubleshooting indeterminate results in the **Optochin** susceptibility test. This guide offers detailed experimental protocols, frequently asked questions, and visual workflows to ensure accurate and reliable differentiation of *Streptococcus pneumoniae* from other alpha-hemolytic streptococci.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the principle of the **Optochin** susceptibility test?

The **Optochin** susceptibility test is a laboratory method used for the presumptive identification of *Streptococcus pneumoniae*.^{[1][2][3][4][5][6]} The test is based on the differential sensitivity of alpha-hemolytic streptococci to the chemical **optochin** (ethylhydrocupreine hydrochloride).^{[1][2][3][4][5][6]} *S. pneumoniae* is uniquely susceptible to low concentrations of **optochin**, which interferes with the bacterial cell's ATPase enzyme, leading to cell lysis and the formation of a zone of inhibition around an **optochin**-impregnated disk.^{[1][7]} Other alpha-hemolytic streptococci, such as the viridans group, are typically resistant to **optochin** and will grow up to the edge of the disk.^{[1][2][5]}

Q2: My **Optochin** test resulted in a zone of inhibition that is less than 14 mm. What does this "indeterminate" or "equivocal" result mean?

An indeterminate or equivocal result, characterized by a zone of inhibition between 7 mm and 14 mm for a 6 mm, 5 µg disk, indicates that a definitive identification of *S. pneumoniae* cannot be made based on this test alone.^{[1][5][8]} Several factors can lead to this outcome, and further testing is required to confirm the identity of the isolate.^{[1][5]}

Q3: What are the common causes of indeterminate **Optochin** test results and how can I troubleshoot them?

Indeterminate results can arise from several procedural inconsistencies. Below is a summary of common causes and their corresponding troubleshooting measures.

Potential Cause	Troubleshooting Action
Incorrect Incubation Conditions	Ensure incubation at 35-37°C in a 5-10% CO ₂ environment.[1][2][3][4][5] Higher concentrations of CO ₂ can lead to smaller zones of inhibition.[9] Some isolates may grow poorly or not at all in ambient air, making interpretation difficult.[5][10]
Improper Growth Medium	Use 5% sheep blood agar for the assay.[1][2][3][4][5] Using other types of media may result in smaller, indeterminate zones of inhibition.[3][10]
Inoculum Density	Prepare a bacterial suspension equivalent to a 0.5 McFarland standard to ensure a confluent lawn of growth.[2] A sparse inoculum can make it difficult to accurately measure the zone of inhibition.[9]
Optochin Disk Issues	Check the expiration date and storage conditions of the Optochin disks.[1] Disks should be stored at 2-8°C and protected from light and moisture.[1] Perform quality control with known positive and negative control strains.[1][2][3]
Presence of Optochin-Resistant <i>S. pneumoniae</i>	Be aware that some strains of <i>S. pneumoniae</i> are resistant to optochin.[1][9] If an isolate is suspected to be <i>S. pneumoniae</i> but is optochin-resistant, a confirmatory test such as the bile solubility test should be performed.[1][2][4][5]

Q4: What is the bile solubility test and when should it be performed?

The bile solubility test is a confirmatory test used to differentiate *S. pneumoniae* from other alpha-hemolytic streptococci, especially when the **Optochin** test yields indeterminate results.[1][2][4][5] *S. pneumoniae* possesses an autolytic enzyme (amidase) that is activated in the presence of bile salts (sodium deoxycholate or sodium taurocholate), leading to the lysis of the bacterial cells. Other alpha-hemolytic streptococci do not have this enzyme and will remain intact in the presence of bile. This test should be performed on any alpha-hemolytic

streptococcus that produces a zone of inhibition less than 14 mm in the **Optochin** test.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Optochin Susceptibility Test Protocol

Materials:

- 5% sheep blood agar plates[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Optochin** disks (6 mm, 5 µg)[\[1\]](#)[\[4\]](#)
- Pure, 18-24 hour culture of an alpha-hemolytic streptococcus[\[1\]](#)[\[3\]](#)
- Sterile inoculating loop or cotton swab[\[1\]](#)[\[2\]](#)
- Sterile forceps[\[1\]](#)[\[5\]](#)
- Incubator with a 5-10% CO₂ atmosphere[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Millimeter ruler or caliper[\[5\]](#)
- Quality control strains:
 - Positive Control: *Streptococcus pneumoniae* ATCC 49619[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Negative Control: *Streptococcus mitis* ATCC 49456[\[1\]](#)[\[3\]](#)

Procedure:

- Using a sterile inoculating loop or cotton swab, select 3-4 well-isolated colonies of the test organism.[\[3\]](#)
- Streak the colonies onto a 5% sheep blood agar plate to obtain a confluent lawn of growth.[\[2\]](#)[\[3\]](#)
- Allow the plate to dry for 5-10 minutes.[\[2\]](#)

- Using sterile forceps, place an **Optochin** disk onto the inoculated surface of the agar.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Gently press the disk to ensure it adheres firmly to the agar surface.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Incubate the plate at 35-37°C for 18-24 hours in a 5-10% CO2 enriched environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- After incubation, observe the plate for a zone of inhibition around the **Optochin** disk.
- Measure the diameter of the zone of inhibition in millimeters, including the diameter of the disk.[\[1\]](#)[\[5\]](#)

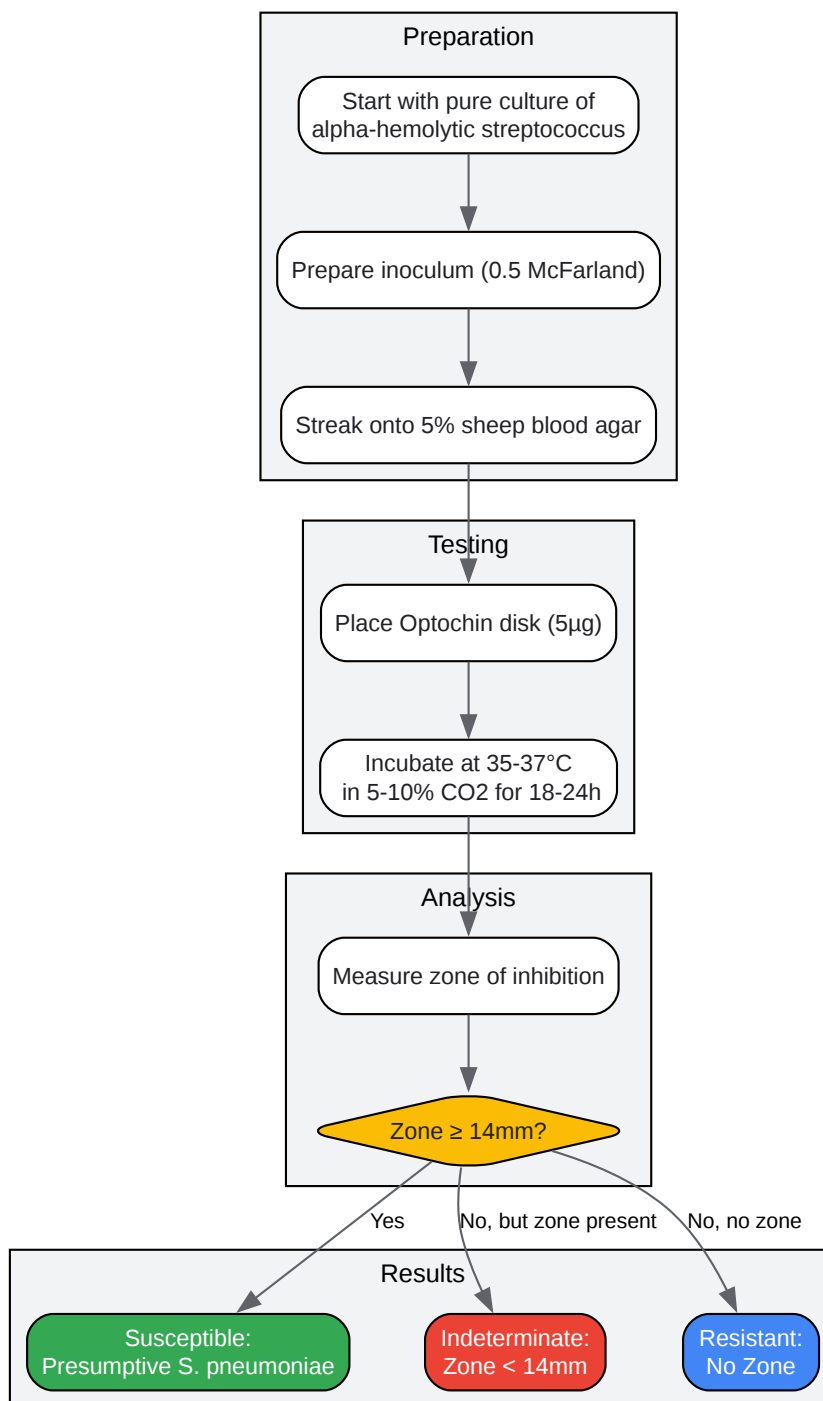
Interpretation of Results:

Zone of Inhibition Diameter (6 mm, 5 µg disk)	Interpretation	Presumptive Identification
≥ 14 mm	Susceptible	<i>Streptococcus pneumoniae</i> [1] [3] [4] [8]
< 14 mm	Indeterminate/Equivocal	Further testing required (e.g., Bile Solubility Test) [1] [3] [5] [8]
No zone of inhibition	Resistant	Not <i>Streptococcus pneumoniae</i> (likely a viridans group streptococcus) [1] [8]

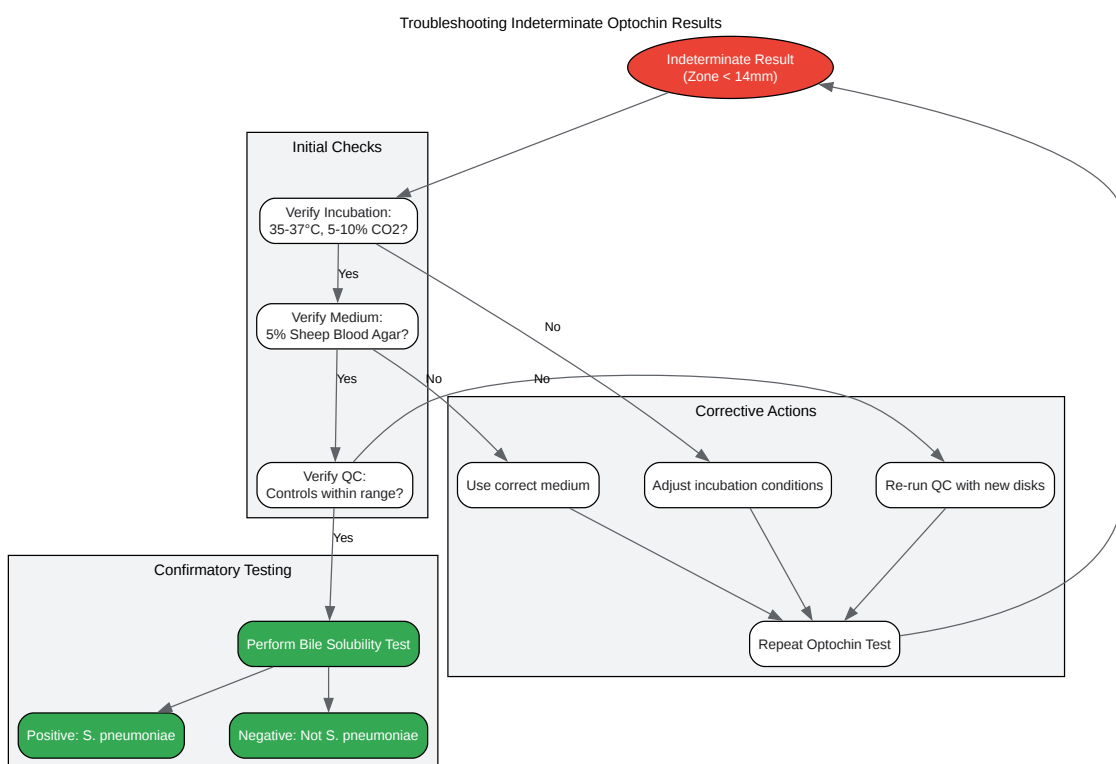
Visual Guides

Optochin Susceptibility Test Workflow

Optochin Susceptibility Test Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the **Optochin** Susceptibility Test.

Troubleshooting Logic for Indeterminate Results



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Caption: Troubleshooting logic for indeterminate results.

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